

analytical methods for characterization of 1-(4-Bromophenyl)piperidin-2-one

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)piperidin-2-one

CAS No.: 27471-43-8

Cat. No.: B1292168

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An Application Guide to the Comprehensive Characterization of 1-(4-Bromophenyl)piperidin-2-one

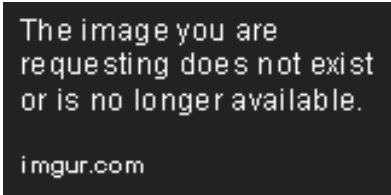
Introduction

1-(4-Bromophenyl)piperidin-2-one is a heterocyclic compound featuring a piperidinone core N-substituted with a bromophenyl group. The piperidine ring is a prevalent scaffold in medicinal chemistry, and lactam derivatives are of significant interest in drug discovery and materials science.^{[1][2][3]} Given its potential as a synthetic intermediate or a pharmacologically active agent, rigorous analytical characterization is imperative. This guide provides a detailed framework of orthogonal analytical techniques to confirm the identity, purity, and structure of **1-(4-Bromophenyl)piperidin-2-one**, ensuring data integrity for researchers, scientists, and drug development professionals.

The rationale behind employing a multi-technique approach is to build a self-validating analytical package. Each method provides a unique piece of structural information, and together, they create an unambiguous and comprehensive profile of the molecule.

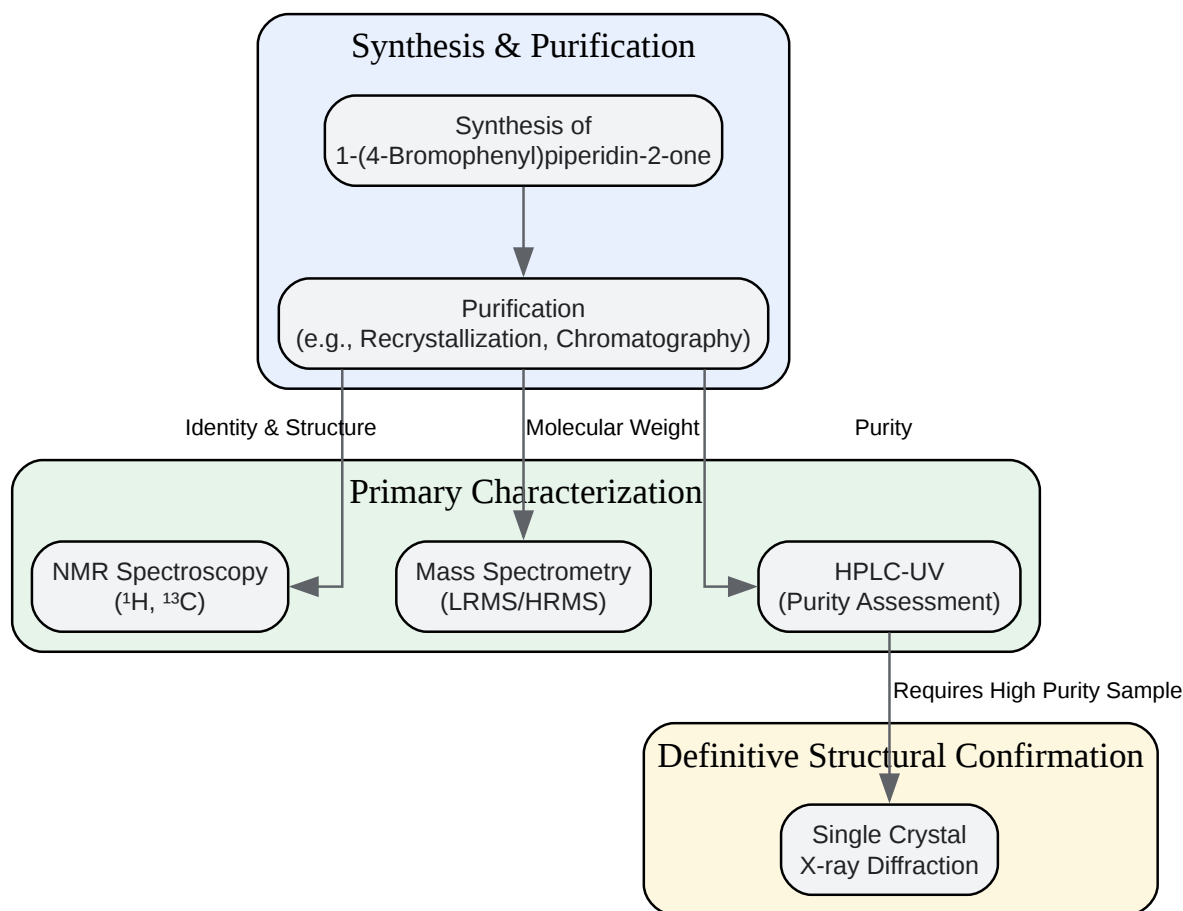
Physicochemical Properties

A foundational step in any analytical workflow is to document the basic physicochemical properties of the target compound.

Property	Value	Source
Chemical Structure		-
Molecular Formula	C ₁₁ H ₁₂ BrNO	Calculated
Molecular Weight	254.12 g/mol	Calculated[4]
IUPAC Name	1-(4-bromophenyl)piperidin-2-one	IUPAC Nomenclature
CAS Number	Not available	-

Analytical Workflow Overview

A logical and systematic workflow ensures that all necessary data for complete characterization is acquired efficiently. The results from initial screening techniques inform the subsequent, more detailed analyses.



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Caption: Overall workflow for the characterization of **1-(4-Bromophenyl)piperidin-2-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

Expertise & Experience: NMR is the most powerful technique for the unambiguous determination of molecular structure. It provides detailed information about the chemical environment, connectivity, and number of protons and carbons in a molecule. For **1-(4-Bromophenyl)piperidin-2-one**, ¹H and ¹³C NMR are essential to confirm the connectivity of the bromophenyl and piperidinone rings.

Protocol 1A: ¹H NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.6 mL of deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6). CDCl_3 is a good first choice for many non-polar to moderately polar organic molecules.
- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.^[5]
- Data Acquisition:
 - Set the spectral width to cover a range of -1 to 12 ppm.
 - Use a 30-degree pulse angle with a relaxation delay of 1-2 seconds.
 - Acquire at least 16 scans to ensure a good signal-to-noise ratio.
 - Reference the spectrum to the residual solvent peak (CHCl_3 at 7.26 ppm) or tetramethylsilane (TMS) at 0 ppm.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Integrate all signals and assign chemical shifts (δ) in ppm and coupling constants (J) in Hz.

Expected ^1H NMR Data (Predicted, in CDCl_3)

Protons	Position	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Ar-H	H-2', H-6'	~7.50	Doublet (d)	2H	Ortho to bromine, deshielded.
Ar-H	H-3', H-5'	~7.20	Doublet (d)	2H	Meta to bromine.
-CH ₂ -N	H-6	~3.65	Triplet (t)	2H	Adjacent to the electron-withdrawing nitrogen atom.
-CH ₂ -C=O	H-3	~2.60	Triplet (t)	2H	Adjacent to the carbonyl group.
-CH ₂ -	H-4, H-5	~1.95	Multiplet (m)	4H	Aliphatic protons on the piperidinone ring.

Protocol 1B: ¹³C NMR Spectroscopy

- **Sample Preparation:** Use the same sample prepared for ¹H NMR. A higher concentration (20-30 mg) may be required for faster acquisition.
- **Instrumentation:** Acquire on the same NMR spectrometer.
- **Data Acquisition:** Use a standard broadband proton-decoupled pulse sequence. Acquire a sufficient number of scans (typically several hundred to thousands) to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the data similarly to the ¹H spectrum and reference it to the CDCl₃ solvent peak (77.16 ppm).

Expected ^{13}C NMR Data (Predicted, in CDCl_3)

Carbon	Position	Predicted δ (ppm)	Rationale
C=O	C-2	~170	Characteristic chemical shift for a lactam carbonyl. [1]
Ar-C	C-1'	~142	Quaternary aromatic carbon attached to nitrogen.
Ar-CH	C-3', C-5'	~132	Aromatic CH carbons.
Ar-CH	C-2', C-6'	~128	Aromatic CH carbons.
Ar-C	C-4'	~118	Quaternary aromatic carbon attached to bromine.
-CH ₂ -N	C-6	~50	Aliphatic carbon adjacent to nitrogen.
-CH ₂ -C=O	C-3	~35	Aliphatic carbon adjacent to the carbonyl.
-CH ₂ -	C-4, C-5	~22, ~24	Aliphatic carbons in the ring.

Mass Spectrometry (MS): Molecular Weight and Formula Confirmation

Expertise & Experience: MS provides the molecular weight of a compound, which is a critical piece of identifying information. High-Resolution Mass Spectrometry (HRMS) can determine the elemental composition with high accuracy, confirming the molecular formula. The presence of bromine provides a highly characteristic isotopic pattern that serves as a powerful diagnostic tool.

Protocol 2: LC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~10-100 µg/mL) in a solvent compatible with reversed-phase chromatography, such as methanol or acetonitrile.
- Instrumentation: Use a UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an electrospray ionization (ESI) source.^[6]
- Chromatography (Optional but Recommended):
 - Column: C18, 2.1 x 50 mm, 1.8 µm.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: Start with 5% B, ramp to 95% B over 5 minutes.
 - Flow Rate: 0.4 mL/min.
- MS Acquisition:
 - Ionization Mode: ESI Positive. This is chosen because the piperidine nitrogen can be readily protonated.
 - Scan Range: m/z 100-500.
 - Data Analysis: Look for the protonated molecular ion [M+H]⁺.

Expected Mass Spectrometry Data

Ion	Calculated Exact Mass	Observed Mass	Isotopic Pattern
$[\text{C}_{11}\text{H}_{13}^{79}\text{BrNO}]^+$	254.02296	Within 5 ppm	The $[\text{M}+\text{H}]^+$ peak.
$[\text{C}_{11}\text{H}_{13}^{81}\text{BrNO}]^+$	256.02091	Within 5 ppm	The $[\text{M}+\text{H}+2]^+$ peak, with an intensity nearly identical to the $[\text{M}+\text{H}]^+$ peak, confirming the presence of one bromine atom.

High-Performance Liquid Chromatography (HPLC): Purity Determination

Expertise & Experience: HPLC is the workhorse technique for assessing the purity of pharmaceutical compounds and intermediates.^{[7][8]} A validated HPLC method provides quantitative information on the main component and any impurities present. A reversed-phase method is typically suitable for a molecule of this polarity.

Protocol 3: Reversed-Phase HPLC-UV

- Sample Preparation: Prepare a stock solution of the sample in acetonitrile or methanol at 1 mg/mL. Dilute to a working concentration of ~0.1 mg/mL with the mobile phase.
- Instrumentation: A standard HPLC system with a UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μm .^{[9][10]}
 - Mobile Phase: Isocratic mixture of 50:50 (v/v) Acetonitrile and Water. This should be optimized based on the initial scouting runs.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.

- Injection Volume: 10 μ L.
- UV Detection: 225 nm. This wavelength is chosen to capture the absorbance of the bromophenyl chromophore.[9]
- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks.

Trustworthiness: The purity value obtained from HPLC should be $\geq 95\%$ for the material to be considered for further studies, especially for sensitive analyses like X-ray crystallography or biological screening.

Single Crystal X-ray Diffraction: Definitive 3D Structure

Expertise & Experience: While NMR provides the chemical connectivity, X-ray crystallography reveals the exact three-dimensional arrangement of atoms in the solid state, including bond lengths, angles, and intermolecular interactions.[11] It is the ultimate confirmation of structure.

Protocol 4: Crystal Growth and Data Collection

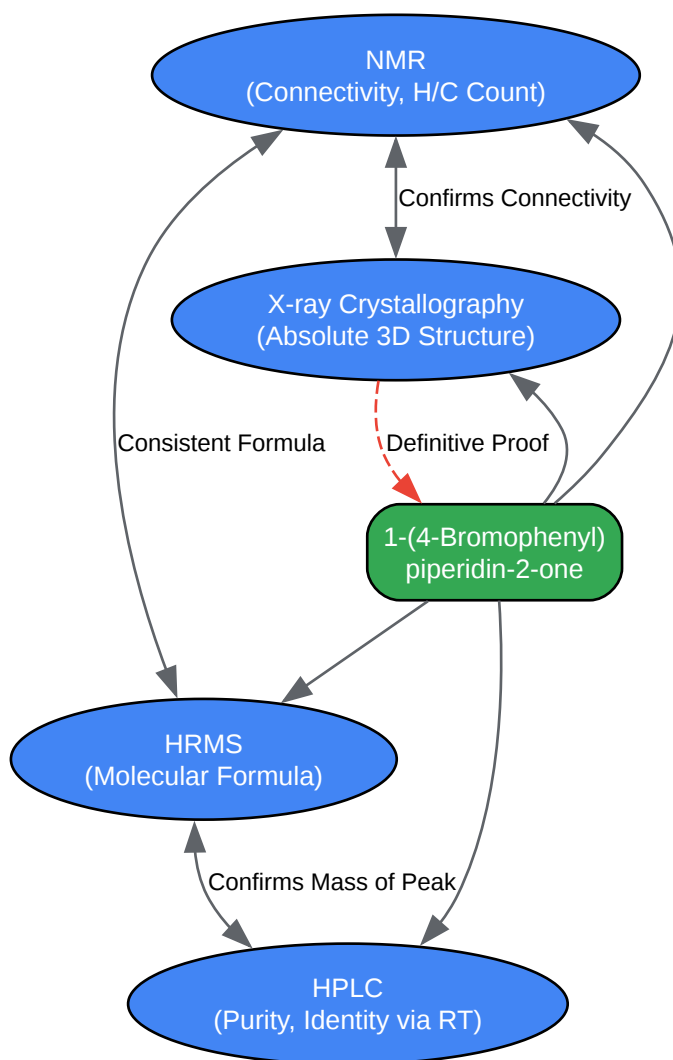
- Crystal Growth (The Art of Crystallography): This is a critical and empirical step.
 - Method: Slow evaporation is a common starting point.
 - Procedure: Dissolve a high-purity sample (as determined by HPLC) in a minimal amount of a suitable solvent (e.g., ethanol, ethyl acetate, or dichloromethane). Loosely cap the vial and allow the solvent to evaporate slowly over several days to weeks in a vibration-free environment.
- Crystal Selection and Mounting: Select a single, well-formed crystal with sharp edges and mount it on a goniometer head.
- Data Collection:
 - Instrumentation: A single-crystal X-ray diffractometer.

- Conditions: Collect data at a low temperature (e.g., 100 K) to minimize thermal motion and improve data quality.
- Structure Solution and Refinement: The collected diffraction data is processed using specialized software to solve and refine the crystal structure.

Expected Results: The output is a complete 3D model of the molecule, providing definitive proof of its structure and stereochemistry. The data also reveals how molecules pack in the crystal lattice, which can be influenced by interactions like C-H...O hydrogen bonds or π -stacking.[\[11\]](#)

Data Triangulation: A Self-Validating System

The power of this multi-technique approach lies in the cross-validation of data.



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Caption: Complementary nature of analytical techniques for structural validation.

The molecular formula determined by HRMS must align with the proton and carbon counts from NMR. The major peak in the HPLC chromatogram should correspond to the mass observed in the LC-MS analysis. Finally, the definitive 3D structure from X-ray crystallography must be consistent with the connectivity deduced from NMR. This triangulation of data provides the highest level of confidence in the compound's identity and purity.

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